

# Performance of CdSeS-sensitized solar cells vs dye-sensitized solar cells

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## A Comparative Guide to CdSeS-Sensitized and Dye-Sensitized Solar Cells

In the pursuit of efficient and cost-effective renewable energy sources, third-generation photovoltaics have emerged as a promising frontier. Among these, Dye-Sensitized Solar Cells (DSSCs) and Quantum Dot-Sensitized Solar Cells (QDSCs) have garnered significant attention from the research community. This guide provides an objective comparison of the performance, fabrication, and operational principles of **Cadmium Selenide Sulfide** (CdSeS)-sensitized solar cells, a prominent type of QDSC, and traditional DSSCs.

## Performance Metrics: A Quantitative Comparison

The performance of a solar cell is primarily evaluated by four key parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). While DSSCs have historically demonstrated higher efficiencies in laboratory settings, QDSCs offer unique advantages such as tunable bandgaps and the potential for multiple exciton generation.<sup>[1][2]</sup> Recent advancements in QDSC fabrication, particularly through the use of passivation layers and core/shell quantum dot structures, have led to significant improvements in their performance.<sup>[3][4]</sup>

The table below summarizes representative performance data for both CdSeS-based QDSCs and various DSSCs as reported in the literature.

Solar Cell Type	Sensitizer /Configuration	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
QDSC	TiO <sub>2</sub> /CdS/ CdSe with ZnSe passivation	0.58	20.11	55	6.4	<a href="#">[3]</a> <a href="#">[4]</a>
QDSC	CdSexTe1- x QDs	-	-	-	8.21 (certified)	
DSSC	RGO/MWC NTs/NiO Counter Electrode	-	-	-	8.13	<a href="#">[5]</a>
DSSC	ZrO <sub>2</sub> :Er <sup>3+</sup> / Yb <sup>3+</sup> photoanod e, N719/SPS Q2 co- sensitized	0.71	27.06	63	12.35	<a href="#">[6]</a>
DSSC	AS5 dye with CDCA	-	-	-	8.01	

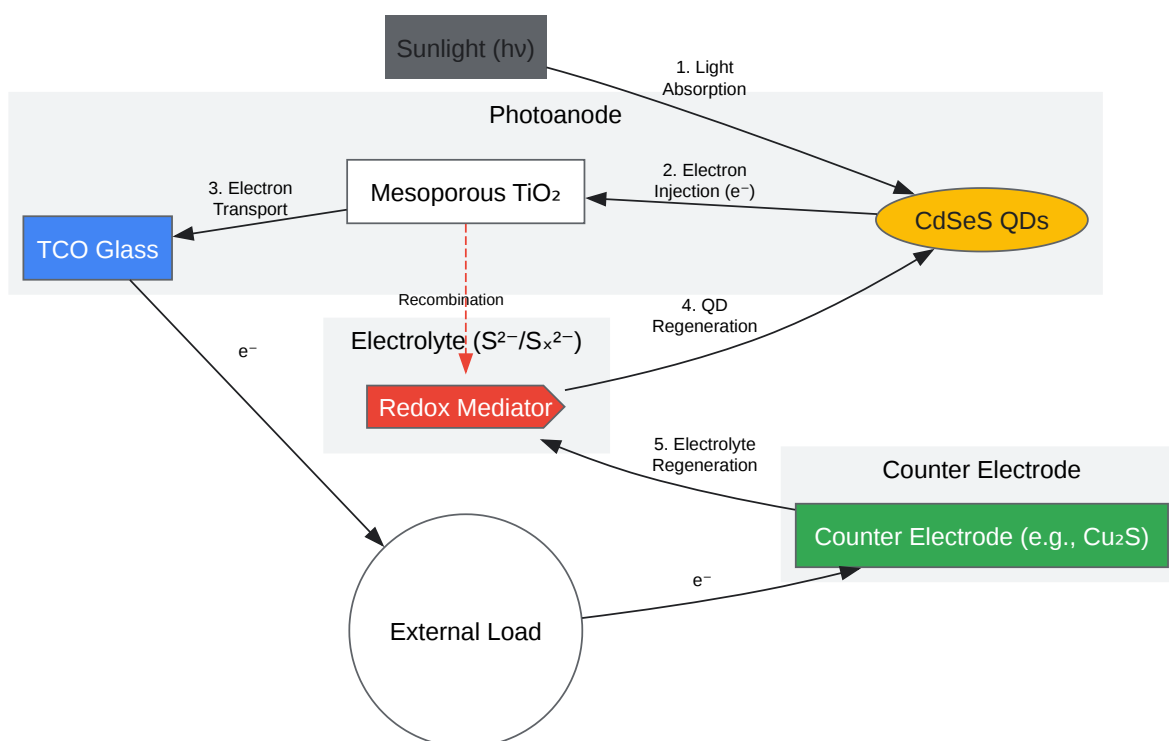
## Fundamental Working Principles

Both DSSCs and QDSCs operate on a similar principle of charge separation at a photo-sensitized nanostructured semiconductor interface. However, the nature of the sensitizer—a molecular dye in DSSCs versus a semiconductor quantum dot in QDSCs—leads to differences in their electronic processes.

In a CdSeS QDSC, incident photons excite the quantum dots, generating electron-hole pairs. The photo-excited electrons are then injected into the conduction band of a wide-bandgap semiconductor, typically titanium dioxide (TiO<sub>2</sub>). These electrons travel through the TiO<sub>2</sub> network to the transparent conductive oxide (TCO) front contact and then to the external circuit.

The oxidized quantum dots are regenerated by a redox mediator (electrolyte), which is in turn regenerated at the counter electrode, completing the circuit. A key distinction from DSSCs is that the quantum dots themselves can participate directly in charge recombination processes.

[7]



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Caption: Working principle of a CdSeS Quantum Dot-Sensitized Solar Cell (QDSC).

## Experimental Protocols

Detailed and consistent experimental procedures are critical for fabricating high-performance solar cells. Below are representative protocols for the fabrication of both DSSCs and CdSeS

QDSCs.

## Fabrication of Dye-Sensitized Solar Cells (DSSC)

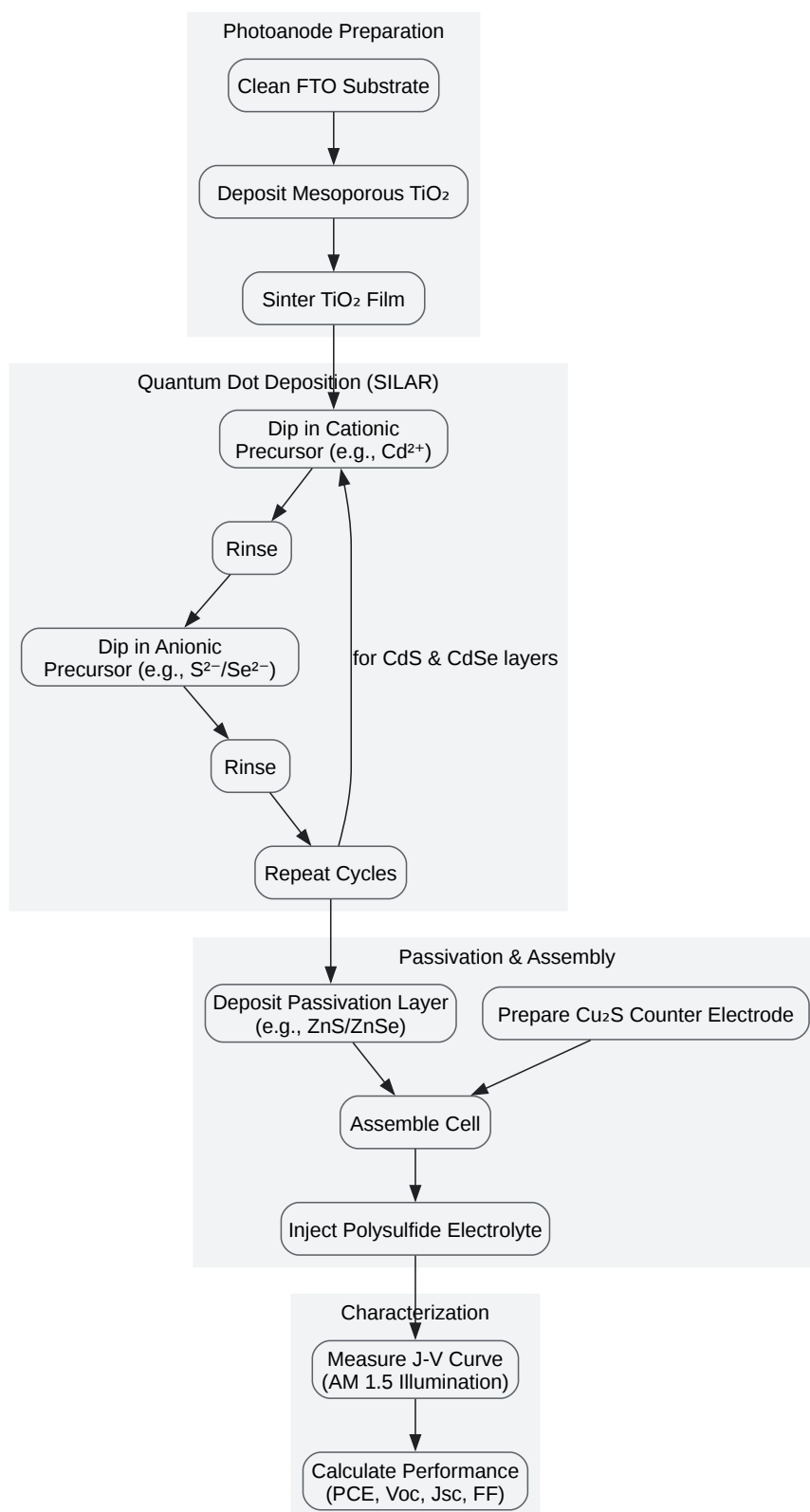
This protocol outlines the fabrication of a standard DSSC using a  $\text{TiO}_2$  photoanode and a ruthenium-based dye.

- **Substrate Cleaning:** Fluorine-doped Tin Oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and ethanol for 15 minutes each.
- **$\text{TiO}_2$  Paste Deposition:** A compact blocking layer of  $\text{TiO}_2$  is often first applied. Subsequently, a mesoporous layer of  $\text{TiO}_2$  paste is deposited onto the conductive side of the FTO glass using the doctor-blade technique.<sup>[8]</sup> Scotch tape is used to control the thickness of the film.<sup>[9]</sup>
- **Sintering:** The  $\text{TiO}_2$ -coated substrate is gradually heated in a furnace to  $500^\circ\text{C}$  and sintered for 30 minutes to ensure good particle necking and remove organic binders.<sup>[10]</sup>
- **Dye Sensitization:** After cooling to approximately  $80^\circ\text{C}$ , the sintered  $\text{TiO}_2$  film is immersed in a dye solution (e.g., 0.3 mM N719 dye in acetonitrile/tert-butanol) and kept at room temperature for 18-24 hours.<sup>[10]</sup>
- **Counter Electrode Preparation:** A platinum (Pt) catalyst layer is deposited on a separate FTO glass substrate, typically by drop-casting a solution of  $\text{H}_2\text{PtCl}_6$  in isopropanol followed by heating at  $400^\circ\text{C}$  for 30 minutes.<sup>[9]</sup>
- **Cell Assembly:** The dye-sensitized  $\text{TiO}_2$  photoanode and the Pt counter electrode are assembled into a sandwich-type cell using a thermoplastic sealant (e.g., Surlyn) as a spacer.
- **Electrolyte Injection:** A liquid electrolyte (e.g., containing 0.1M LiI, 0.05M  $\text{I}_2$ , 0.5M TBP, and 0.6M DMPII in acetonitrile) is injected into the cell through a pre-drilled hole in the counter electrode.<sup>[10]</sup> The hole is then sealed.

## Fabrication of CdSeS-Sensitized Solar Cells (QDSC)

This protocol describes the deposition of CdS and CdSe quantum dots onto a  $\text{TiO}_2$  photoanode using the Successive Ionic Layer Adsorption and Reaction (SILAR) method, a common

technique for QDSC fabrication.[3]



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Caption: General experimental workflow for fabricating and testing a CdSeS QDSC.

- **Photoanode Preparation:** A mesoporous  $\text{TiO}_2$  film is prepared on an FTO substrate as described in steps 1-3 of the DSSC protocol.
- **CdS Deposition (SILAR):** The  $\text{TiO}_2$  film is dipped for 1 minute into a cationic precursor solution (e.g., 0.1 M  $\text{Cd}(\text{NO}_3)_2$ ) and rinsed with water. It is then dipped for 1 minute into an anionic precursor solution (e.g., 0.1 M  $\text{Na}_2\text{S}$ ) and rinsed again. This completes one SILAR cycle. The process is repeated for a desired number of cycles to grow the CdS layer.
- **CdSe Deposition (SILAR):** Following CdS deposition, a similar SILAR process is used for the CdSe layer. The  $\text{TiO}_2/\text{CdS}$  film is dipped alternately into a  $\text{Cd}^{2+}$  precursor solution and a  $\text{Se}^{2-}$  precursor solution (e.g., from a  $\text{Na}_2\text{SeSO}_3$  solution) for a specified number of cycles.
- **Passivation Layer:** To reduce charge recombination, a passivation layer such as Zinc Sulfide ( $\text{ZnS}$ ) or Zinc Selenide ( $\text{ZnSe}$ ) is often deposited on top of the CdSeS layer using another SILAR process with appropriate zinc and sulfur/selenium precursors.[\[3\]](#)[\[4\]](#)
- **Counter Electrode and Assembly:** A counter electrode, often copper sulfide ( $\text{Cu}_2\text{S}$ ) on a brass foil, is prepared.[\[3\]](#) The QD-sensitized photoanode and the counter electrode are assembled using a spacer.
- **Electrolyte Injection:** A polysulfide electrolyte (e.g., 1 M  $\text{Na}_2\text{S}$ , 1 M S in deionized water) is introduced into the cell.[\[3\]](#)

## Stability Considerations

A critical factor for the commercial viability of any solar cell technology is its long-term stability. Both DSSCs and CdSeS QDSCs face challenges in this area. DSSCs can suffer from electrolyte leakage and degradation of the organic dye, particularly under UV light and high temperatures.[\[11\]](#) CdSeS QDSCs are susceptible to oxidation when exposed to air, which can lead to the decomposition of the quantum dots and a decline in all performance parameters.[\[12\]](#) Research into more stable, solid-state hole transport materials and robust encapsulation techniques is ongoing for both technologies to address these instability issues.[\[11\]](#)

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Address: 3281 E Guasti Rd

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